The Synthesis of Fluxapyroxad: A Technical Guide for Chemical Researchers

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Compound of Interest

Compound Name:	*1-(4-Chloro-3-isopropylphenyl)ethanol*
Cat. No.:	*B14028560*

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An Examination of the Core Synthetic Strategies and the Pivotal Role of 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthetic pathways for the fungicide Fluxapyroxad, a potent succinate dehydrogenase inhibitor (SDHI). While the query specified an inquiry into the role of **1-(4-Chloro-3-isopropylphenyl)ethanol**, a thorough review of the scientific and patent literature indicates that this compound is not a recognized precursor or intermediate in the established synthetic routes to Fluxapyroxad. The core of Fluxapyroxad's structure is a 3-(difluoromethyl)-1-methyl-N-(3',4',5'-trifluoro[1,1'-biphenyl]-2-yl)-1H-pyrazole-4-carboxamide.[1] This guide, therefore, focuses on the principal and industrially relevant synthesis of Fluxapyroxad, which hinges on the formation of the key intermediate, 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine, and its subsequent amidation. We will delve into the mechanistic underpinnings of the key reactions, provide detailed experimental protocols, and present data-driven insights to inform process optimization and discovery efforts.

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Introduction: Fluxapyroxad and the Significance of its Synthesis

Fluxapyroxad, developed by BASF, is a broad-spectrum fungicide that effectively controls a wide range of plant diseases.[2][3] Its mode of action involves the inhibition of the succinate dehydrogenase enzyme (Complex II) in the mitochondrial respiratory chain, which disrupts the fungus's energy supply.[1] The unique chemical architecture of Fluxapyroxad, particularly the trifluorinated biphenyl moiety, contributes to its high efficacy and specific toxicological profile.

The commercial viability of Fluxapyroxad is intrinsically linked to the efficiency and cost-effectiveness of its synthesis. The manufacturing process is centered around the strategic construction of the biphenyl core and the subsequent formation of the amide linkage to the pyrazole carboxamide unit. Understanding the nuances of these synthetic steps is crucial for researchers aiming to develop novel analogues or optimize existing production methods.

The Established Synthetic Pathway: A Focus on the Key Intermediate

The most widely documented and industrially practiced synthesis of Fluxapyroxad proceeds through two major stages:

- Stage 1: Synthesis of the Key Intermediate: 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine. This biphenyl compound is the foundational building block upon which the final molecule is assembled.
- Stage 2: Amidation with 3-(Difluoromethyl)-1-methyl-1H-pyrazole-4-carbonyl chloride. This step connects the biphenyl amine with the pyrazole moiety to yield Fluxapyroxad.

The following sections will provide a detailed technical examination of these stages.

Stage 1: Synthesis of 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine

The construction of the trifluorinated biphenyl amine is the most complex and critical part of the synthesis. The primary method employed is a metal-catalyzed cross-coupling reaction, most

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notably the Suzuki-Miyaura coupling.[3][4][5]

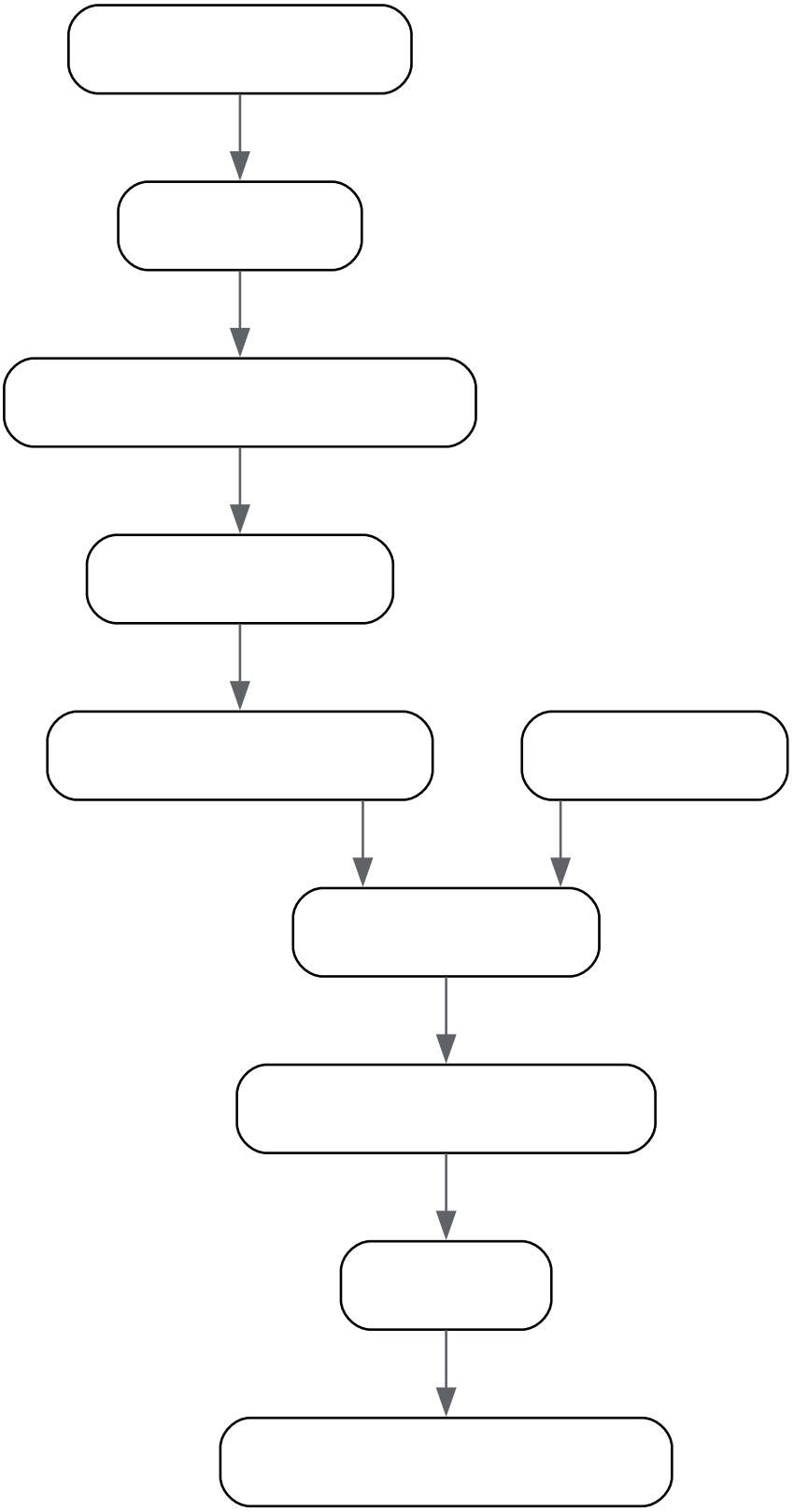
The Suzuki-Miyaura Coupling Approach

The Suzuki-Miyaura coupling offers a robust and versatile method for the formation of C-C bonds between aryl halides and aryl boronic acids. In the context of Fluxapyroxad synthesis, this involves the reaction of a suitably substituted phenylboronic acid with a substituted halobenzene.

A common route involves the coupling of 3,4,5-trifluorophenylboronic acid with an ortho-substituted nitrohalobenzene, followed by the reduction of the nitro group to an amine.[4][5]

Workflow for Suzuki-Miyaura Coupling and Reduction:

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Caption: Synthesis of the key intermediate via Suzuki-Miyaura coupling.

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Experimental Protocol: Synthesis of 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine

The following is a representative, multi-step protocol based on published literature.[4][5]

Step 1: Preparation of 3,4,5-Trifluorophenylboronic acid

- To a dry flask under an inert atmosphere, add magnesium turnings and a crystal of iodine in anhydrous tetrahydrofuran (THF).
- Slowly add a solution of 3,4,5-trifluorobromobenzene in anhydrous THF to initiate the Grignard reaction.
- After the formation of the Grignard reagent is complete, cool the mixture and slowly add trimethyl borate.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with aqueous acid (e.g., HCl) and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield 3,4,5-trifluorophenylboronic acid.

Step 2: Suzuki-Miyaura Coupling

- In a reaction vessel, combine 3,4,5-trifluorophenylboronic acid, o-chloronitrobenzene, a palladium catalyst (e.g., Pd(PPh3)4), and a base (e.g., Na2CO3 or K2CO3) in a suitable solvent system (e.g., toluene/water or dioxane/water).
- De-gas the mixture and heat under an inert atmosphere until the starting materials are consumed (monitored by TLC or HPLC).
- Cool the reaction mixture, dilute with water, and extract with an organic solvent.
- Wash, dry, and concentrate the organic phase. The crude product, 3',4',5'-Trifluoro-2-nitro-1,1'-biphenyl, can be purified by crystallization or chromatography.

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Step 3: Reduction of the Nitro Group

- Dissolve the 3',4',5'-Trifluoro-2-nitro-1,1'-biphenyl in a suitable solvent (e.g., methanol or ethanol).
- Add a palladium on carbon (Pd/C) catalyst.
- Subject the mixture to hydrogenation in a Parr apparatus or under a hydrogen balloon until the reaction is complete.
- Filter the reaction mixture through Celite to remove the catalyst and concentrate the filtrate to obtain 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine.

Alternative Synthetic Approaches

While the Suzuki-Miyaura coupling is prevalent, other methods for the synthesis of the key biphenyl amine intermediate have been explored, including:

- Negishi Coupling: This involves the reaction of a trifluorophenylzinc species with a 2-chloroaniline derivative.[3]
- Gomberg-Bachmann-type Reaction: A regioselective radical arylation of aniline with 3,4,5-trifluorophenylhydrazine mediated by manganese dioxide has also been reported.[3]

These alternative routes may offer advantages in terms of substrate availability, cost, or reaction conditions.

Quantitative Data Summary for Intermediate Synthesis

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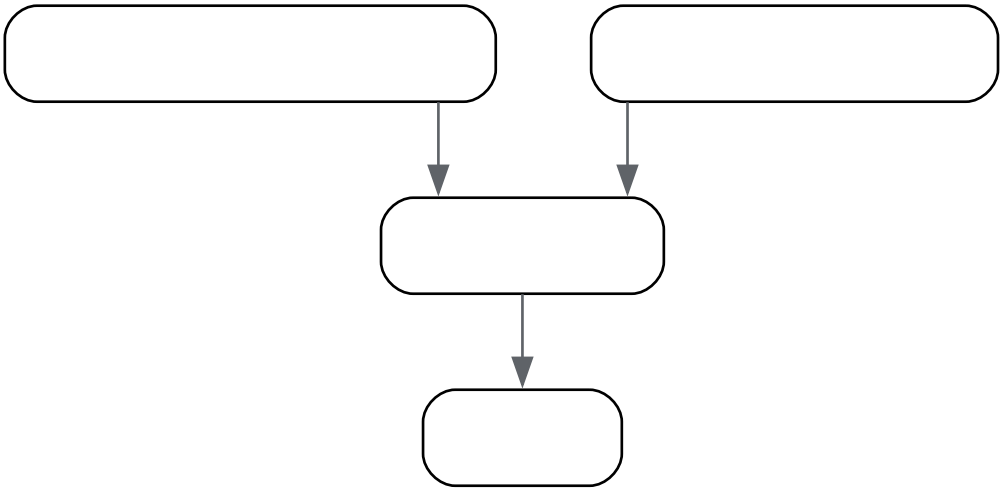
Method	Key Reactants	Catalyst	Typical Yield	Purity	Reference
Suzuki-Miyaura	3,4,5-Trifluorophenylboronic acid, o-Chloronitrobenzene	Pd(PPh3)4	73% (overall)	>99%	[4][5]
Negishi Coupling	Trifluorophenylzinc species, 2-Chloroaniline Schiff base	Palladium-based	Not specified	Not specified	[3]
Gomberg-Bachmann	3,4,5-Trifluorophenylhydrazine, Aniline	MnO2	Not specified	Not specified	[3]

Stage 2: Amidation to Form Fluxapyroxad

The final step in the synthesis of Fluxapyroxad is the formation of an amide bond between the key intermediate, 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine, and 3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbonyl chloride.[3]

Reaction Scheme for the Final Amidation Step:

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Caption: The final amidation step to yield Fluxapyroxad.

Experimental Protocol: Synthesis of Fluxapyroxad

- Dissolve 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine in a suitable aprotic solvent (e.g., toluene, dichloromethane, or THF).
- Add a base (e.g., triethylamine or pyridine) to act as an acid scavenger.
- Slowly add a solution of 3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbonyl chloride in the same solvent.
- Stir the reaction mixture at room temperature or with gentle heating until completion.
- Wash the reaction mixture with aqueous acid, followed by aqueous base, and then brine.
- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- The crude Fluxapyroxad can be purified by recrystallization or column chromatography to yield the final product.

Conclusion and Future Perspectives

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The synthesis of Fluxapyroxad is a well-established process that relies on the efficient construction of the 3',4',5'-Trifluoro-[1,1'-biphenyl]-2-amine intermediate, primarily through Suzuki-Miyaura coupling, followed by a straightforward amidation. While the role of **1-(4-Chloro-3-isopropylphenyl)ethanol** in this specific synthesis is not supported by the current body of scientific literature, the exploration of alternative synthetic routes and novel starting materials remains a key area of research in agrochemical development. Future efforts will likely focus on developing more sustainable and cost-effective synthetic methods, potentially through the use of more environmentally benign catalysts and solvents, or through the application of continuous flow chemistry to improve efficiency and safety.[6]

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